

# Essential Safety and Logistical Information for Handling 2-Oxo Ticlopidine-d4

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## Compound of Interest

Compound Name: 2-Oxo Ticlopidine-d4

Cat. No.: B12418379

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **2-Oxo Ticlopidine-d4**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and ensuring the integrity of experimental work.

## Chemical and Physical Properties

Property	Value	Source
Chemical Name	2-Oxo Ticlopidine-d4	[1]
CAS Number	1276575-37-1	[1]
Molecular Formula	C14H10D4CINOS	[1]
Molecular Weight	283.81 g/mol	[1]
Appearance	Solid	[2]
Storage Conditions	2-8°C Refrigerator	[1]

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-Oxo Ticlopidine-d4** is not readily available, the SDS for the parent compound, Ticlopidine Hydrochloride, indicates that it is harmful if

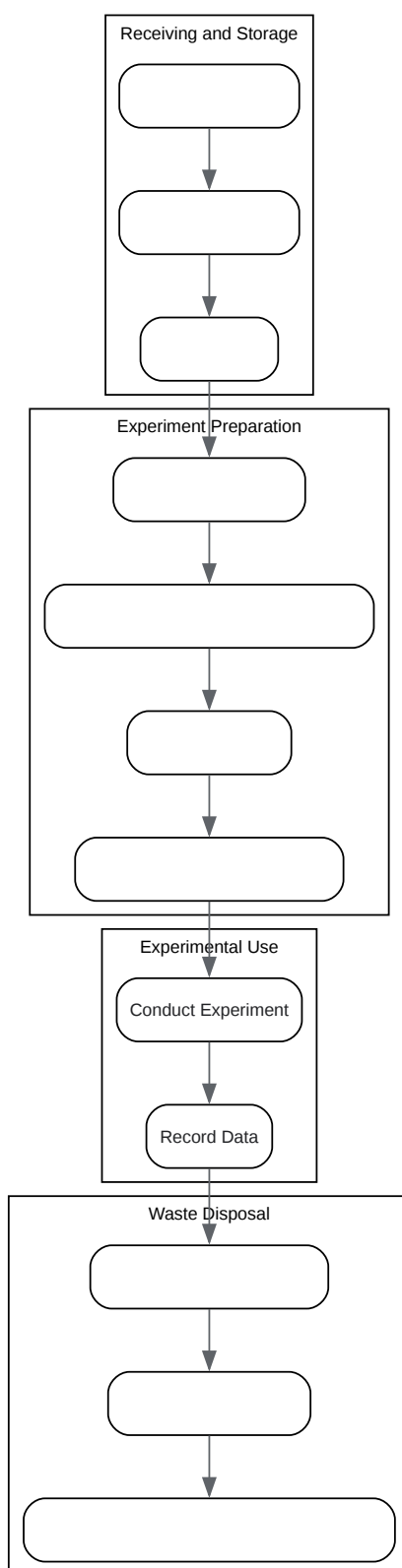
swallowed and can cause serious eye damage.[2] As **2-Oxo Ticlopidine-d4** is a metabolite of Ticlopidine, it should be handled with similar precautions. It is an active pharmaceutical ingredient (API) and requires appropriate PPE to prevent exposure.[3][4]

#### Recommended Personal Protective Equipment

PPE Item	Specification	Rationale
Gloves	Nitrile or other chemical-resistant gloves.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	To prevent inhalation of the compound.

## Experimental Workflow for Handling 2-Oxo Ticlopidine-d4

The following diagram outlines the standard procedure for handling **2-Oxo Ticlopidine-d4** in a laboratory setting, from receiving the compound to its final disposal.



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Caption: Workflow for handling **2-Oxo Ticlopidine-d4**.

## Detailed Experimental Protocols

### Receiving and Storage:

- Upon receipt, visually inspect the packaging for any signs of damage or leakage.
- Verify that the compound name and CAS number on the label match the order.
- Store the compound in a refrigerator at 2-8°C as recommended.[\[1\]](#)

### Handling and Preparation:

- Always wear the appropriate personal protective equipment (PPE) as outlined in the table above.[\[5\]](#)
- Conduct all handling of the solid compound within a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.
- To avoid isotopic contamination and moisture absorption, handle the deuterated compound under an inert atmosphere, such as dry nitrogen or argon, if possible.[\[6\]](#)
- Use clean, dry glassware and spatulas to handle the compound.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.

### Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and unused compound, must be disposed of as hazardous chemical waste.
- Segregate the waste into appropriate, clearly labeled containers.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of this compound down the drain or in the regular trash.

By adhering to these guidelines, researchers can safely handle **2-Oxo Ticlopidine-d4** while maintaining the integrity of their research.

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